MALT1 Inhibition: A Comparative Guide to MI-2 and Other Key Inhibitors

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Compound of Interest

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of MI-2 and other prominent inhibitors of the Mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1), a critical regulator in immune cell signaling. This document summarizes key performance data, details experimental methodologies, and visualizes the targeted signaling pathway.

Mucosa-associated lymphoid tissue lymphoma translocation protein 1 (MALT1) is a key component of the CARD11-BCL10-MALT1 (CBM) signaling complex, which plays a crucial role in the activation of the NF-κB pathway downstream of antigen and B-cell receptors.[1][2] MALT1 possesses both scaffolding and proteolytic functions, both of which contribute to the activation, proliferation, and survival of T and B lymphocytes.[3][4] Its constitutive activation is a hallmark of certain B-cell lymphomas, such as the Activated B-cell like (ABC) subtype of Diffuse Large B-cell Lymphoma (DLBCL), making it a compelling therapeutic target.[1][5]

This guide focuses on a comparative analysis of MI-2, an early-generation MALT1 inhibitor, with other notable inhibitors that have since been developed, including those with different mechanisms of action.

Performance Comparison of MALT1 Inhibitors

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The following table summarizes the quantitative data for a selection of MALT1 inhibitors, highlighting their potency and mechanism of action.

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Inhibitor	Mechanism of Action	Target	IC50 (Biochemical)	Ki	Cellular Potency (Cell Line)	Reference
MI-2	Irreversible, Covalent	MALT1 Protease	5.84 µM	-	GI50: 0.2-0.5 µM (ABC-DLBCL cell lines)	[6]
JNJ-67856633 (Safimaltib)	Allosteric, Non-covalent	MALT1 Protease	74 nM	40.9 nM	IL-10 secretion IC50: 77 nM (OCI-Ly10)	[7]
SGR-1505	Allosteric, Non-covalent	MALT1 Protease	<10 nM (OCI-LY10)	-	IL-10 secretion IC50: 10-100 nM (OCI-LY10)	[8]
SY-12696	Not specified	MALT1 Protease	3.73 nM	-	IC50: 15.7-2883 nM (various cell-based assays)	[9]
HST-1021	Allosteric, Scaffolding Inhibitor	MALT1 Scaffolding Function	-	-	Potent inhibition of NF-kB and AP1 activity	[10]
MALT1-IN-3	Not specified	MALT1 Protease	0.06 µM	-	IL-6/IL-10 IC50: 0.14/0.13 µM (OCI-LY3)	[11]

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Signaling Pathway and Inhibition Points

The diagram below illustrates the central role of MALT1 in the NF-κB signaling pathway and the points of intervention for different classes of inhibitors.

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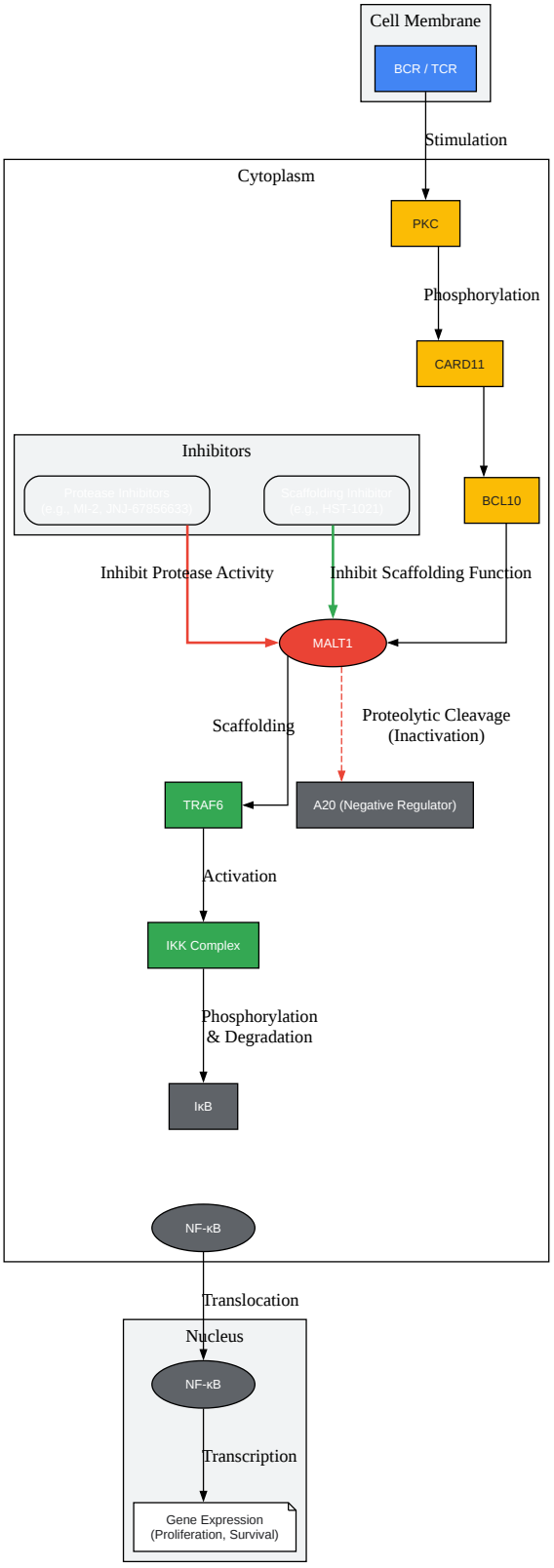

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References

- 1. Targeting MALT1 for the treatment of diffuse large B-cell lymphoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. MALT1 Antibody | Cell Signaling Technology [cellsignal.com]
- 3. Discovery of JNJ-67856633, a first-in-class allosteric MALT1 protease inhibitor for the treatment of cancer - American Chemical Society [acs.digitellinc.com]
- 4. researchgate.net [researchgate.net]
- 5. PB2349: A PHASE 1, OPEN-LABEL, MULTICENTER, DOSE-ESCALATION STUDY OF SGR-1505 AS MONOTHERAPY IN SUBJECTS WITH MATURE B-CELL MALIGNANCIES - PMC [pmc.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. | BioWorld [bioworld.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. MALT1 inhibitor SY-12696 proves efficient for treating BTKi-resistant DLBCL | BioWorld [bioworld.com]
- 10. HotSpot Therapeutics Presents Preclinical Data for Potential First-in-Class MALT1 Scaffolding Inhibitor at the 4th AACR International Meeting: Advances in Malignant Lymphoma [prnewswire.com]
- 11. medchemexpress.com [medchemexpress.com]

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